Thermodynamic Assessment of the Nickel-Boron System: A Technical Guide

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Compound of Interest		
Compound Name:	*Boron;nickel*	
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For Researchers, Scientists, and Materials Development Professionals

Abstract

This technical guide provides a comprehensive thermodynamic assessment of the nickel-boron (Ni-B) binary system, a critical foundation for the development of advanced materials such as nickel-based heat-resistant alloys, hardfacing materials, and amorphous alloys. This document synthesizes critically evaluated experimental data with computational thermodynamic modeling, presenting key thermodynamic parameters, phase equilibria, and detailed experimental methodologies. The information is structured to be a vital resource for researchers and professionals in materials science and engineering.

Introduction

The nickel-boron system is of significant technological importance due to boron's ability to substantially reduce the melting point of nickel and form hard intermetallic compounds.[1] A thorough understanding of the thermodynamics and phase equilibria of the Ni-B system is essential for controlling the microstructure and properties of a wide range of nickel-based alloys. This guide presents a thermodynamic assessment based on the CALPHAD (Calculation of Phase Diagrams) methodology, integrating experimental data from various analytical techniques.

Thermodynamic Data

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The thermodynamic properties of the Ni-B system have been established through a combination of experimental measurements and computational modeling. The following tables summarize the key quantitative data for the stable intermetallic phases in the system.

Table 1: Enthalpies of Formation of Nickel Borides

The enthalpy of formation is a critical measure of the thermodynamic stability of the intermetallic compounds in the Ni-B system. The values presented below are derived from first-principles calculations.

Compound	Formation Enthalpy (kJ/mol)
Ni_3B	-32.819[2]
Ni_2B	-35.848[2]
Ni_4B_3	-36.026[2]
NiB	-32.547[2]

Note: The negative formation enthalpies indicate that these nickel boride compounds are thermodynamically stable.[2] Ni_4B_3 exhibits the highest thermodynamic stability due to its the lowest formation enthalpy.[2]

Table 2: Invariant Reactions and Phase Equilibria

The Ni-B phase diagram is characterized by several eutectic reactions and the formation of multiple intermetallic compounds.

Reaction	Temperature (°C)	Composition (at. % B)
Eutectic: L ↔ (Ni) + Ni_3B	1093	18.0[3]
Eutectic: L ↔ Ni_3B + Ni_2B	1103	30.0[3]
Melting Point: Ni_3B	1166	25.0[3]
Melting Point: Ni_2B	1125	33.3[3]

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Table 3: Solubility of Boron in Nickel

The solubility of boron in solid nickel is limited, which has significant implications for the precipitation of boride phases.

Temperature (°C)	Solubility (at. % B)
850	< 0.1[3]
1000	< 0.2[3]

Experimental Protocols

A combination of experimental techniques is employed to determine the phase equilibria and thermodynamic properties of the Ni-B system.

Sample Preparation

High-purity nickel and amorphous boron powders are used as starting materials.[4] The powders are mixed in the desired stoichiometric ratios in an agate mortar for an extended period to ensure homogeneity.[4] The mixture is then pressed into pellets, which are placed in a capsule for subsequent analysis or heat treatment.[4] For some studies, Ni-B alloys are prepared by arc melting the pure elements.[3]

Differential Scanning Calorimetry (DSC) / Differential Thermal Analysis (DTA)

DSC and DTA are powerful techniques for determining transformation temperatures and enthalpies.

- Objective: To determine the liquidus, solidus, and other phase transition temperatures.
- Apparatus: A high-temperature differential scanning calorimeter or differential thermal analyzer.
- Procedure:

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- A small, weighed sample (typically 10-50 mg) of the Ni-B alloy is placed in a crucible (e.g., alumina).
- An empty crucible is used as a reference.
- The chamber is evacuated and backfilled with an inert gas (e.g., high-purity argon) to prevent oxidation.[3]
- The sample is heated and cooled at a controlled rate (e.g., 5-20 °C/min).
- The heat flow or temperature difference between the sample and the reference is recorded as a function of temperature.
- Phase transition temperatures are identified by the onset of endothermic or exothermic peaks in the DSC/DTA curve.

Diffusion Couple Technique

This technique is used to study solid-state diffusion and determine phase boundaries.

- Objective: To determine the solubilities of boron in the face-centered cubic (fcc) nickel phase.[3]
- Apparatus: A high-temperature vacuum furnace.
- Procedure:
  - A solid piece of pure nickel is brought into contact with a Ni-B alloy or a boron source.
  - The couple is encapsulated in a quartz ampoule under vacuum or an inert atmosphere.
  - The couple is annealed at a high temperature for a specified duration to allow for interdiffusion.
  - The couple is then quenched to preserve the high-temperature phase distribution.
  - The cross-section of the diffusion couple is prepared for metallographic analysis.

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- The concentration profile of boron across the interface is measured using techniques like Electron Probe Microanalysis (EPMA) or Energy Dispersive X-ray Spectroscopy (EDS).

X-ray Diffraction (XRD)

XRD is used to identify the crystal structures of the phases present in the samples.

- Objective: To identify the intermetallic compounds and solid solutions present in the Ni-B alloys after different heat treatments.
- Apparatus: An X-ray diffractometer with a copper Kα radiation source.[4]
- Procedure:
  - The Ni-B alloy samples are ground into a fine powder.
  - The powder is mounted on a sample holder.
  - The sample is scanned over a range of 2θ angles (e.g., 20° to 80°).[4]
  - The resulting diffraction pattern is compared with standard diffraction data to identify the phases present.

Visualization of Key Concepts

Graphical representations are essential for understanding the complex relationships in the thermodynamic assessment of the Ni-B system.

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Figure 1: A simplified representation of the Nickel-Boron phase diagram.

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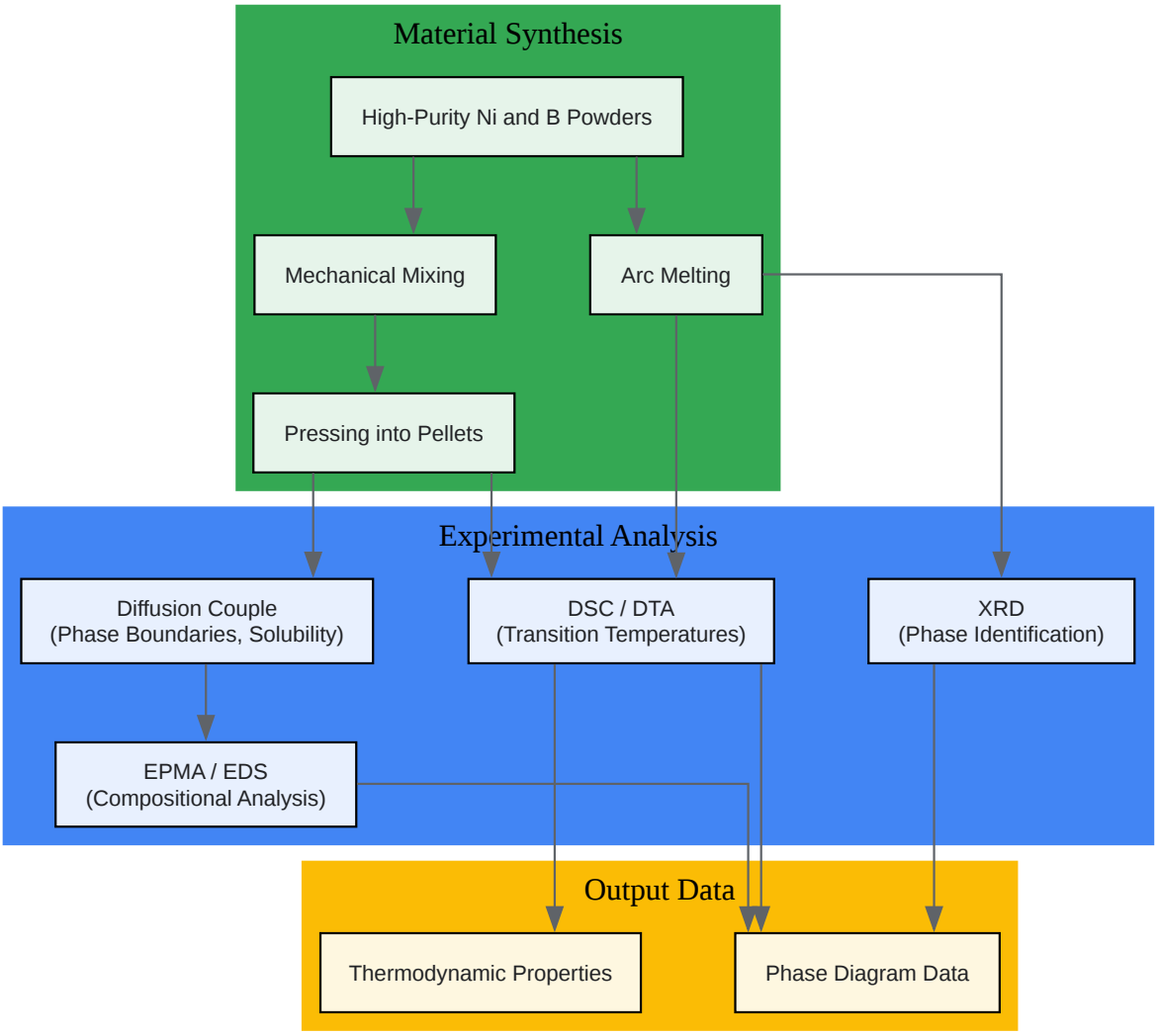

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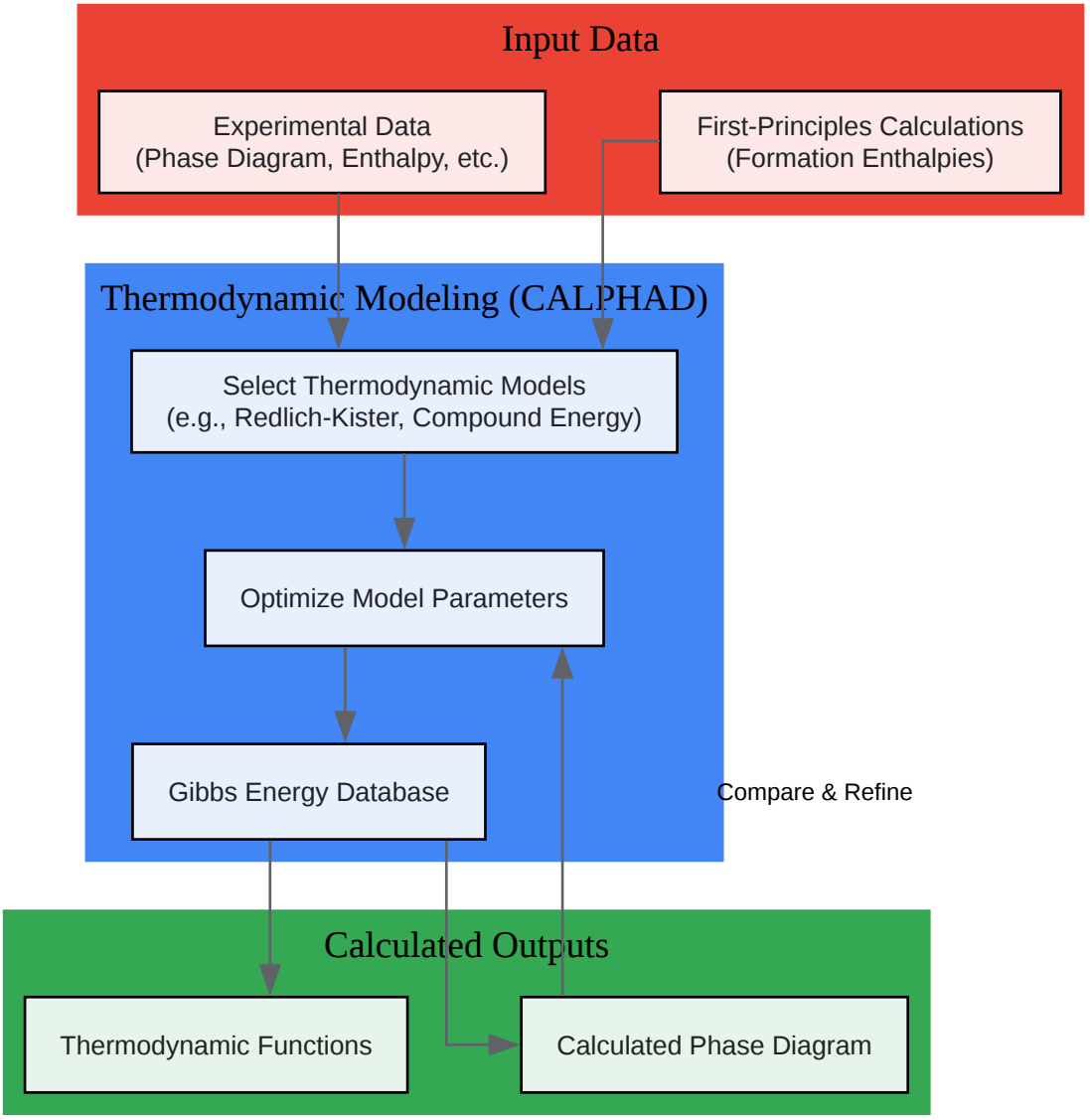

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